

Application Notes and Protocols for the Quantitative Analysis of (+)-Pyraclofos Analytical Standards

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Compound of Interest

Compound Name: (+)-Pyraclofos

Cat. No.: B12732547

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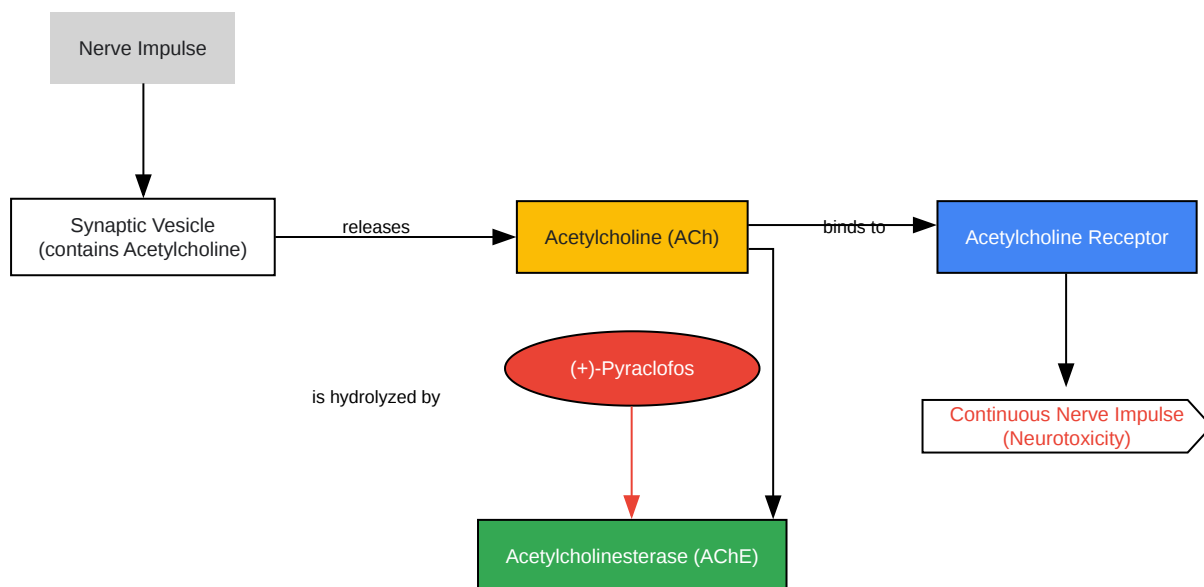
For Researchers, Scientists, and Drug Development Professionals

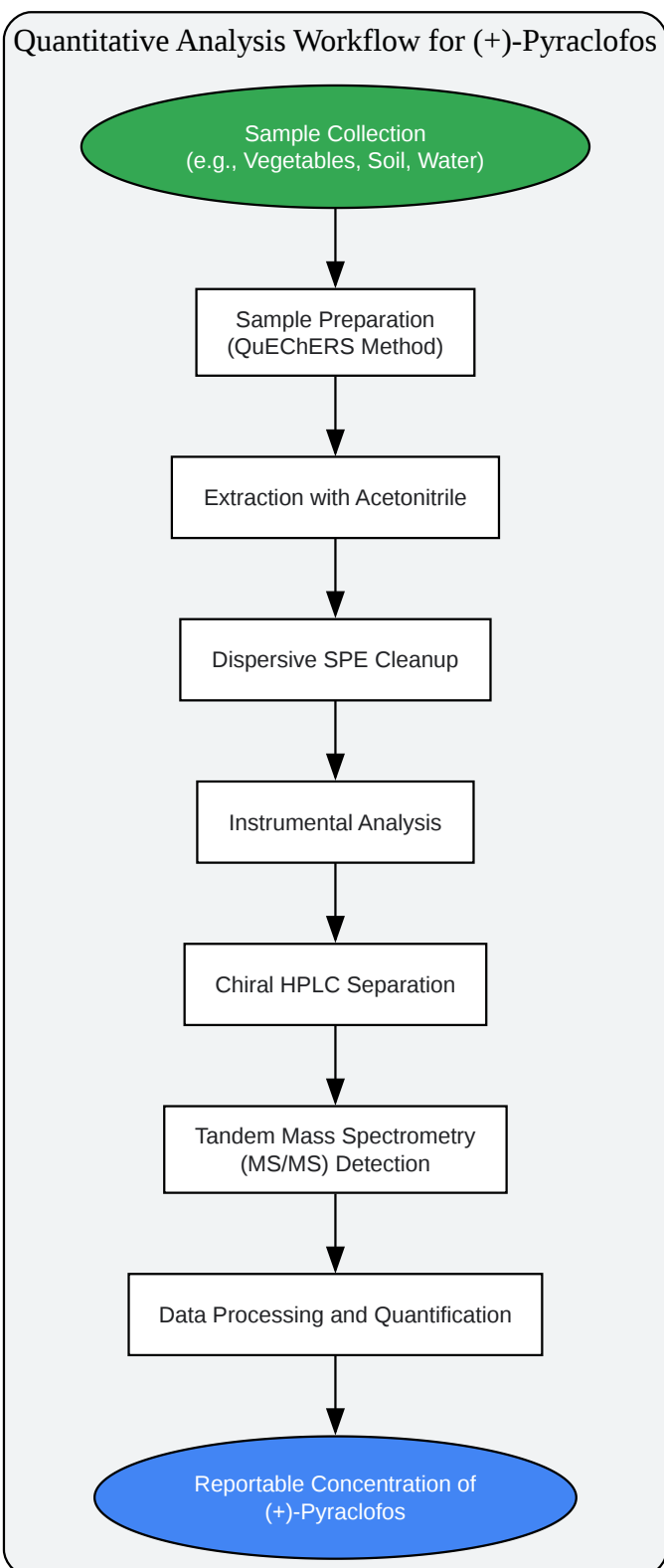
Introduction

Pyraclofos is a chiral organophosphate insecticide. As with many chiral pesticides, the enantiomers of Pyraclofos can exhibit different biological activities and toxicities. Therefore, the quantitative analysis of individual enantiomers, such as **(+)-Pyraclofos**, is crucial for accurate risk assessment, environmental monitoring, and the development of safer agrochemicals. These application notes provide a comprehensive overview and detailed protocols for the quantitative analysis of **(+)-Pyraclofos** using analytical standards. The methodologies described herein leverage modern analytical techniques, including liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure high sensitivity and selectivity.

Mechanism of Action: Inhibition of Acetylcholinesterase

Pyraclofos, like other organophosphate pesticides, exerts its toxic effects primarily through the inhibition of the enzyme acetylcholinesterase (AChE). AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in synaptic clefts. By inhibiting AChE, Pyraclofos causes an accumulation of ACh, leading to overstimulation of cholinergic receptors and subsequent disruption of the nervous system in target organisms. The specific activity of each Pyraclofos enantiomer may differ, highlighting the importance of enantioselective analysis.





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